

physical characteristics of 4-tert-Octylphenol-3,5-d2

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Compound of Interest

Compound Name: 4-tert-Octylphenol-3,5-d2

Cat. No.: B584496

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An In-depth Technical Guide on the Physical Characteristics of 4-tert-Octylphenol-3,5-d2

This technical guide provides a comprehensive overview of the core physical characteristics of **4-tert-Octylphenol-3,5-d2**, a deuterated analog of 4-tert-Octylphenol. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize isotopically labeled compounds. The information compiled herein includes quantitative physical data, general experimental protocols for characterization, and a logical diagram illustrating the structure-property relationships.

Quantitative Physical and Chemical Data

The physical properties of **4-tert-Octylphenol-3,5-d2** are summarized in the table below. It is important to note that some data, such as melting and boiling points, are often reported for the non-deuterated parent compound, 4-tert-Octylphenol (CAS 140-66-9), and are provided here as a close reference.

Property	Value
Chemical Formula	C ₁₄ H ₂₀ D ₂ O[1][2]
Molecular Weight	208.34 g/mol [2][3]
CAS Number	1173021-20-9[2][3][4][5]
Appearance	Typically supplied as a colorless solution in acetone.[1] The non-deuterated form is a white solid.[6][7]
Purity	≥98%[1]
Isotopic Enrichment	≥98 atom % D[5]
Melting Point	79-85 °C (for non-deuterated 4-tert-Octylphenol) [6][7][8]
Boiling Point	279-283 °C (for non-deuterated 4-tert-Octylphenol)[6][8]
Solubility	Soluble in alcohol, xylenes, and acetone.[7] Water solubility: 19 mg/L at 22°C (for non-deuterated 4-tert-Octylphenol).[8]
Storage Temperature	-20°C for solutions[3] or room temperature for the neat compound.[5]

Experimental Protocols for Physical Characterization

Detailed experimental procedures for determining the physical characteristics of **4-tert-Octylphenol-3,5-d₂** are crucial for its application as an analytical standard. The following are generalized protocols for key physical property measurements.

Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of the crystalline solid **4-tert-Octylphenol-3,5-d2** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated digital melting point apparatus is used. The capillary tube containing the sample is placed in the heating block of the apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle liquefies (clear point) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point provides information about the volatility of a substance.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a thermometer placed appropriately to measure the vapor temperature, and a receiving flask.
- **Procedure:** A sample of **4-tert-Octylphenol-3,5-d2** is placed in the distillation flask with a few boiling chips to ensure smooth boiling. The flask is heated gently.
- **Measurement:** The temperature is recorded when the liquid is boiling, and a stable ring of condensate is observed on the thermometer bulb. This temperature, at a given atmospheric pressure, is the boiling point. The pressure should be recorded as the boiling point is pressure-dependent.

Determination of Solubility

Solubility data is essential for preparing solutions and for understanding the compound's behavior in different matrices.

Methodology: Equilibrium Solubility Method

- **Sample Preparation:** An excess amount of solid **4-tert-Octylphenol-3,5-d2** is added to a known volume of the solvent of interest (e.g., water, ethanol, acetone) in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Separation and Analysis:** The saturated solution is filtered to remove any undissolved solid. A known volume of the clear filtrate is then taken, and the solvent is evaporated to determine the mass of the dissolved solute. Alternatively, the concentration of the compound in the filtrate can be determined using a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** The solubility is then expressed as mass of solute per volume of solvent (e.g., mg/L) or as a percentage.

Visualization of Structure-Property Relationships

The physical characteristics of **4-tert-Octylphenol-3,5-d2** are a direct consequence of its molecular structure. The following diagram illustrates these relationships.

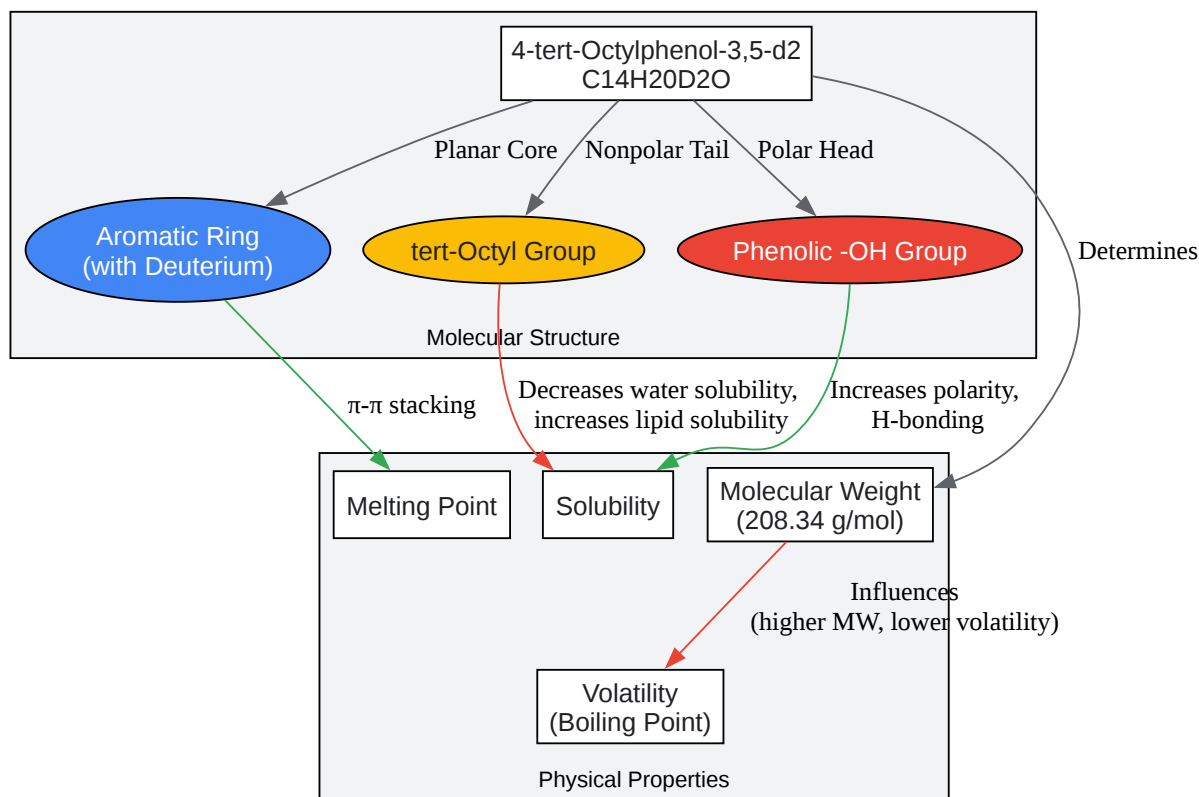


Figure 1. Relationship between the Molecular Structure and Physical Properties of 4-tert-Octylphenol-3,5-d2

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